

# 4-Hydroxymethylbenzocyclobutene: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name:	4-Hydroxymethylbenzocyclobutene
Cat. No.:	B1342611

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**Disclaimer:** This document provides a summary of available safety information and general handling precautions for **4-Hydroxymethylbenzocyclobutene** (CAS No. 53076-11-2). Based on a comprehensive review of publicly available data, specific quantitative toxicological data, detailed experimental safety protocols, and established biochemical pathways for this compound are not readily available. The information presented herein is intended to guide researchers, scientists, and drug development professionals in implementing safe handling practices in a laboratory setting. All laboratory work should be conducted in accordance with a formal risk assessment and under the guidance of established institutional safety protocols.

## Chemical Identification and Properties

Identifier	Value
Chemical Name	4-Hydroxymethylbenzocyclobutene
Synonyms	bicyclo[4.2.0]octa-1,3,5-trien-3-ylmethanol, 4-HMBCB
CAS Number	53076-11-2
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O
Molecular Weight	134.18 g/mol

## Hazard Identification and Classification

According to available Safety Data Sheets (SDS), **4-Hydroxymethylbenzocyclobutene** is classified as a hazardous substance. The primary hazards are related to skin and eye irritation.

GHS Hazard Pictograms:

Pictogram	Signal Word	Hazard Statement
	Warning	H315: Causes skin irritation. H319: Causes serious eye irritation.

Precautionary Statements:

Code	Precautionary Statement
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.

## Toxicological Information Summary

A critical gap exists in the publicly available toxicological data for **4-Hydroxymethylbenzocyclobutene**. The Safety Data Sheet from ChemicalBook explicitly

states "no data available" for acute toxicity (oral, inhalation, and dermal), as well as for most other toxicological endpoints.

Toxicological Endpoint	Data
Acute Toxicity (Oral)	No data available
Acute Toxicity (Inhalation)	No data available
Acute Toxicity (Dermal)	No data available
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Given the lack of specific data, this compound should be handled with the caution appropriate for a potentially hazardous substance.

## Handling Precautions and Personal Protective Equipment (PPE)

Due to the identified hazards and the absence of comprehensive toxicological data, stringent adherence to safety protocols is mandatory.

Engineering Controls:

- Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that safety showers and eyewash stations are readily accessible and in good working order.

#### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Glove integrity should be inspected before each use.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. Full-length pants and closed-toe shoes are mandatory in the laboratory.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols or dusts, a NIOSH-approved respirator with an appropriate cartridge should be used.

## First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the chemical from entering drains or waterways.
- Methods for Cleaning Up: For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable, labeled container for disposal. For larger spills, dike the area to contain the spill and collect the material for disposal.

## Storage and Disposal

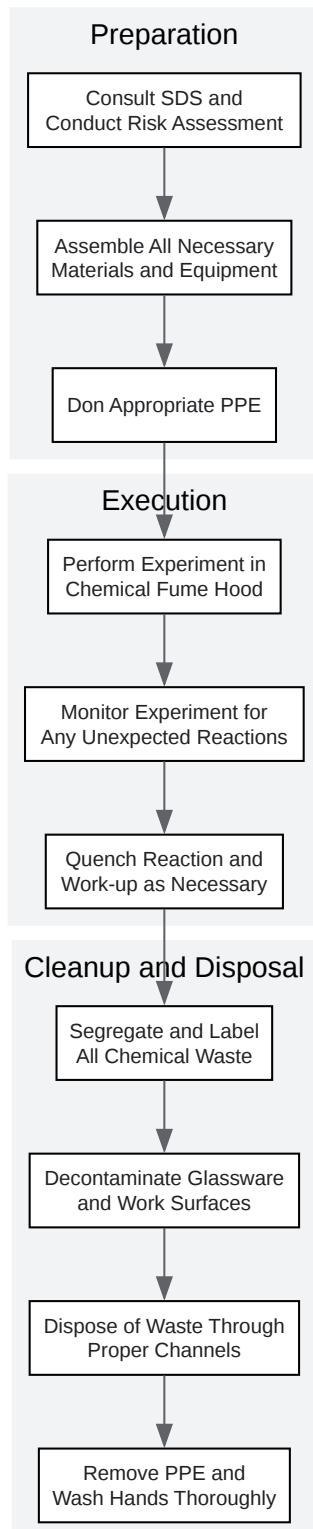
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. Chemical waste should be handled by a licensed professional waste disposal service.

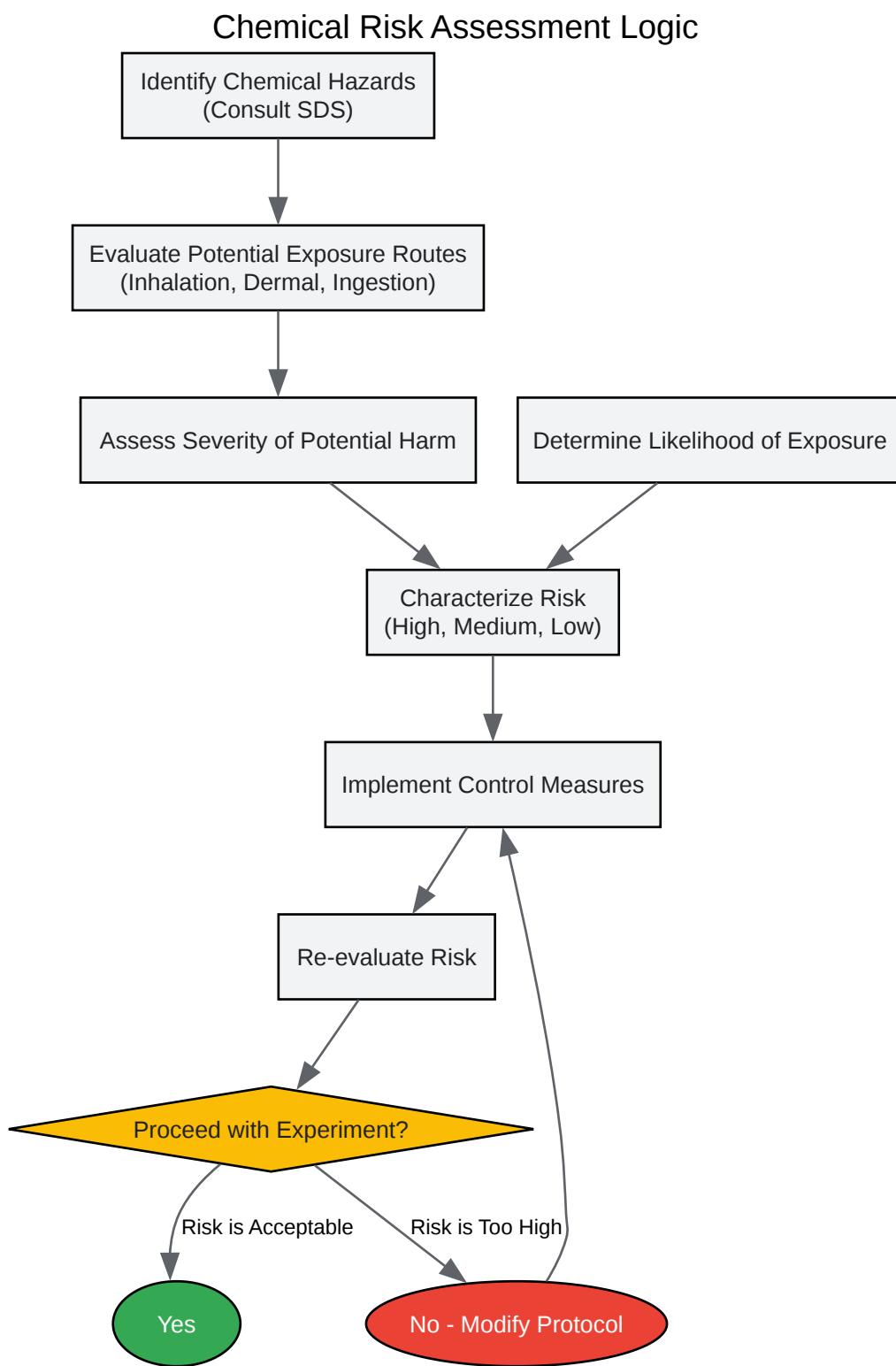
## Experimental Workflow and Risk Assessment

The following diagrams illustrate a generalized workflow for handling a potentially hazardous chemical like **4-Hydroxymethylbenzocyclobutene** and a logical flow for chemical risk assessment.

## General Experimental Workflow

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Caption: A generalized workflow for handling potentially hazardous chemicals.



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Caption: Logical flow for conducting a chemical risk assessment.

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